Application Notes and Protocols: Cephalosporin C Production Using Submerged Fermentation

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Compound of Interest

Compound Name:	*Cephalosporin C*
CAS No.:	*39879-21-5*
Cat. No.:	*B10777433*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cephalosporin C (CPC) is a beta-lactam antibiotic of significant clinical importance, serving as a precursor for the synthesis of a wide range of semi-synthetic cephalosporin drugs.[1][2][3] These antibiotics are valued for their broad antibacterial spectrum and are widely used to treat various infectious diseases.[4] The industrial production of **Cephalosporin C** is primarily achieved through submerged fermentation using the filamentous fungus Acremonium chrysogenum (also known as Cephalosporium acremonium).[1][5][6] This document provides detailed application notes and protocols for the production of **Cephalosporin C**, covering strain maintenance, fermentation procedures, downstream processing, and analytical methods.

Producing Microorganism: Acremonium chrysogenum

Acremonium chrysogenum is the cornerstone of industrial **Cephalosporin C** production.[5][6] During fermentation, this fungus can exhibit different morphological forms, including hyphae,

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swollen hyphal fragments, conidia, and arthrospores.[5] Notably, the yeast-like swollen hyphal fragments are associated with higher **Cephalosporin C** production.[5] Strain improvement programs, often involving classical mutagenesis and recombinant DNA technology, have been instrumental in developing high-yielding industrial strains.[6][7][8][9]

Fermentation Media

The composition of the fermentation medium is critical for optimal cell growth and **Cephalosporin C** biosynthesis.[5] Various formulations have been developed, often containing a combination of complex and defined components. Below are examples of seed and fermentation media compositions.

Seed Medium Composition

A seed culture is first prepared to ensure a sufficient quantity of viable biomass for inoculating the production fermenter.

Component	Concentration (g/L)	Reference
Sucrose	30	[5][10]
Potassium Dihydrogen Orthophosphate	1.5	[5][10]
Magnesium Sulphate	0.3	[5][10]
Trace Metal Solution	15 ml/L	[5][10]

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Component	Concentration (g/L)	Reference
Dextrose	10	[11]
Corn Steep Solids	5	[11]
Soluble Starch	15	[11]
Yeast Extract	4	[11]
K2HPO4	1	[11]
MgSO4·7H2O	1	[11]
CaCO3	1	[11]

Production Medium Composition

The production medium is designed to support high-level **Cephalosporin C** synthesis.

Component	Concentration (g/L)	Reference
Saccharose	36	[12]
Glucose	27	[12]
(NH4)2SO4	8	[12]
KH2PO4	8	[12]
D-L Methionine	5	[12]
Na2SO4	1.6	[12]
CaSO4	2.3	[12]
Ferrous Ammonium Sulphate	2	[12]
MgSO4·7H2O	1.3	[12]
ZnSO4·7H2O	0.22	[12]
MnSO4·H2O	0.22	[12]
CuSO4	0.055	[12]

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Component	Amount	Reference
Corn Steep Liquor	50 g	[13]
Peanut Powder	15 g	[13]
Glucose	8 g	[13]
Hydrolyzed Starch	26 g	[13]
Methionine	4 g	[13]
Soybean Oil	55 ml	[13]
Antifoam	2 ml	[13]
MgSO4	4 g	[13]
(NH4)2SO4	13 g	[13]
FeSO4	0.09 g	[13]
MnSO4	0.03 g	[13]
ZnSO4	0.025 g	[13]
CuSO4	0.025 g	[13]
CaCO3	6 g	[13]

Fermentation Process Parameters

Optimal physical and chemical parameters are crucial for maximizing **Cephalosporin C** yield.

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Parameter	Optimal Value/Range	Reference
Temperature	24 - 28 °C	[4][13][14]
pH	5.6 - 7.2	[5][4][13]
Dissolved Oxygen (DO)	> 30% saturation	[5][4]
Agitation	400 rpm	[15][16]
Aeration	1 vvm	[15][16]
Fermentation Time	140 - 144 hours	[5][4][13]
Inoculum Size	1% - 22% (v/v)	[13][15][16][17]

Experimental Protocols

Protocol for Submerged Fermentation of Acremonium chrysogenum

- Inoculum Preparation:
  - Aseptically transfer a stock culture of A. chrysogenum to a sporulation medium (e.g., Corn Steep Liquor Agar) and incubate at 27°C for 14 days.[12]
  - Prepare a spore suspension from the slant culture.
  - Inoculate a 500 ml Erlenmeyer flask containing 100 ml of sterile seed medium with 1 ml of the spore suspension.[12]
  - Incubate the seed culture on a rotary shaker at 200-250 rpm and 25-28°C for 38 to 72 hours.[5][10][11]
- Production Fermentation:
  - Sterilize the production fermenter containing the production medium.
  - Inoculate the production medium with the seed culture at a ratio of 10-20% (v/v).[13]

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- Maintain the fermentation under the optimal conditions specified in the table above (Temperature: 28°C, pH: 7.2, DO: >30%).[5][4] The pH can be controlled using 2M KOH and 2M HCl.[5]
- The fermentation is typically carried out for 144 hours.[5][4]
- During fermentation, a fed-batch strategy can be employed, feeding glucose and vegetable oil at specific time intervals to enhance production.[13]

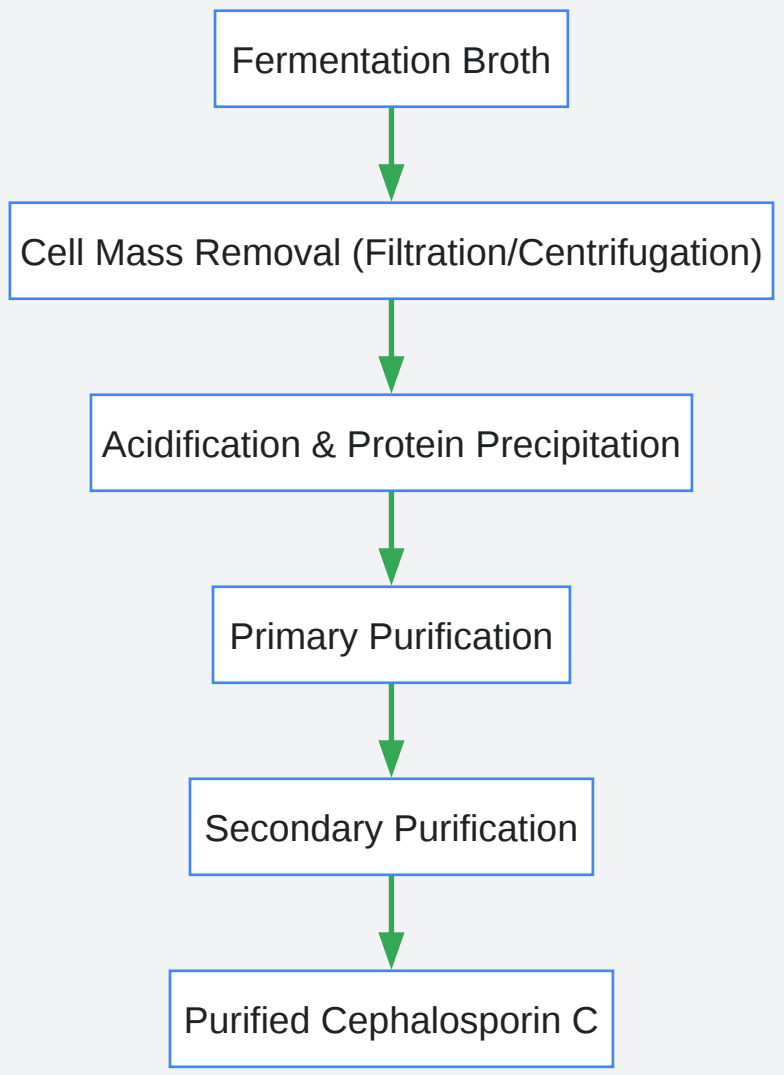
- Biomass Estimation:
  - To determine the dry cell weight, centrifuge 10 ml of the fermentation broth.
  - Wash the resulting pellet twice with distilled water, followed by recentrifugation.
  - Dry the pellet at 80°C until a constant weight is achieved.[5]

Downstream Processing

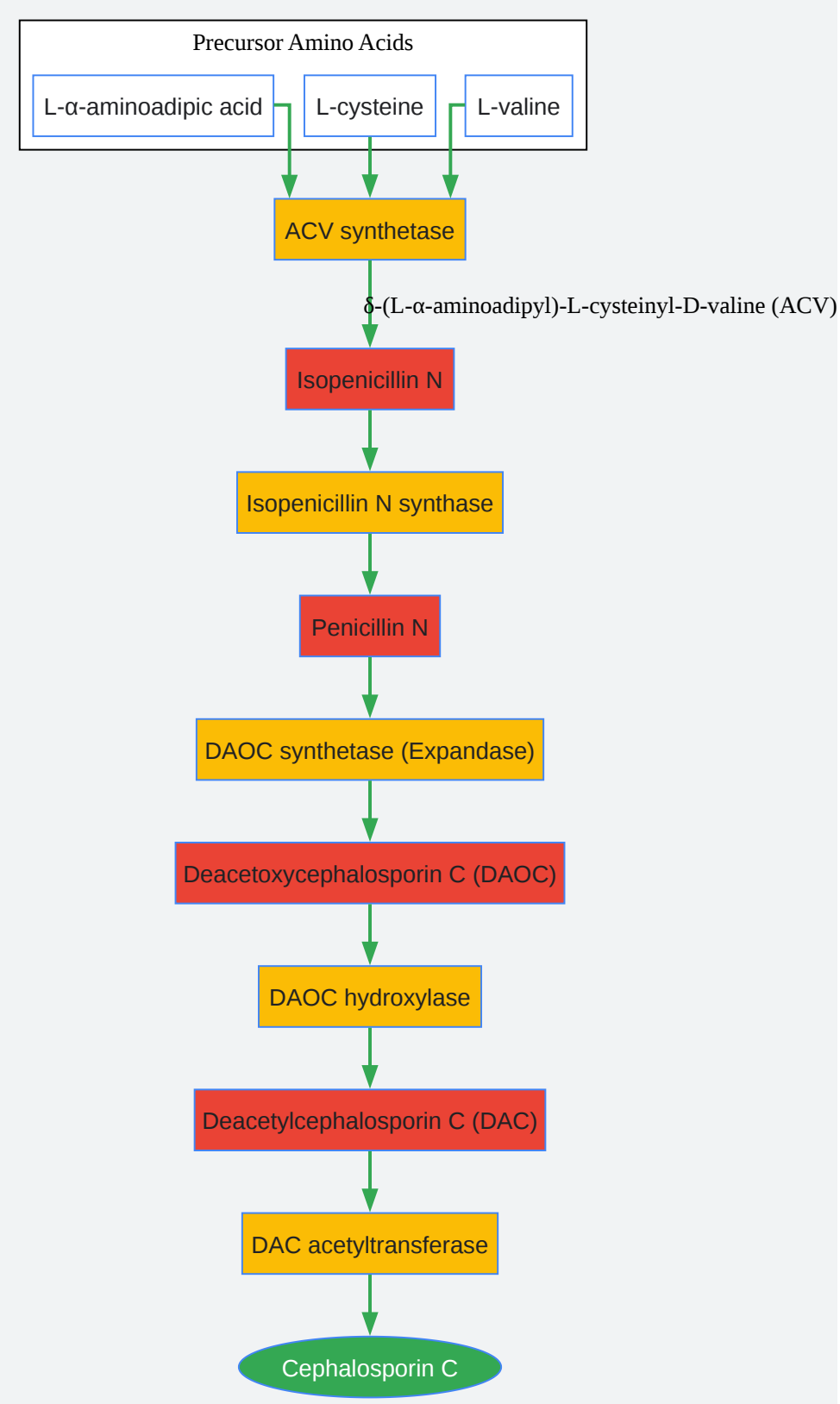
The recovery and purification of **Cephalosporin C** from the fermentation broth is a multi-step process.[5][18]

Overview of Downstream Processing

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